

Personal protective equipment for handling 1,3-Thiazolidine-3-carboximidamide

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Compound of Interest

Compound Name: 1,3-Thiazolidine-3-carboximidamide

Cat. No.: B3367876

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Essential Safety and Handling Guide for 1,3-Thiazolidine-3-carboximidamide

Disclaimer: No specific Safety Data Sheet (SDS) for **1,3-Thiazolidine-3-carboximidamide** (CAS No. 10455-64-8) was publicly available at the time of this writing. The following guidance is based on the safety protocols for structurally related thiazolidine compounds. Researchers, scientists, and drug development professionals should conduct a thorough risk assessment and consult with their institution's safety officer before handling this chemical. The information provided here is for guidance purposes and is not a substitute for a formal safety assessment.

Immediate Safety and Operational Plan

This guide provides essential information for the safe handling, use, and disposal of **1,3-Thiazolidine-3-carboximidamide**, focusing on personal protective equipment (PPE), procedural steps, and emergency responses.

Personal Protective Equipment (PPE)

Based on the analysis of related thiazolidine compounds, the following PPE is recommended to minimize exposure and ensure personal safety.

PPE Category	Specification	Recommended Use
Eye and Face Protection	Tightly sealing safety goggles or a face shield.	Must be worn at all times when handling the compound to protect against dust, splashes, and vapors.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Gloves should be inspected before use and replaced immediately if contaminated or damaged. Double gloving is recommended for extended handling.
Skin and Body Protection	Laboratory coat or a disposable coverall of low permeability.	A lab coat is suitable for handling small quantities (up to 500 grams). For larger quantities, a disposable coverall is recommended.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator.	A dust respirator should be worn, especially when handling the powder form, to avoid inhalation.

Experimental Protocols: Handling and Disposal

Handling Procedures:

- Preparation:
 - Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)
 - Work in a well-ventilated area, preferably within a chemical fume hood.
 - Inspect all PPE for integrity before use.
- Donning PPE:

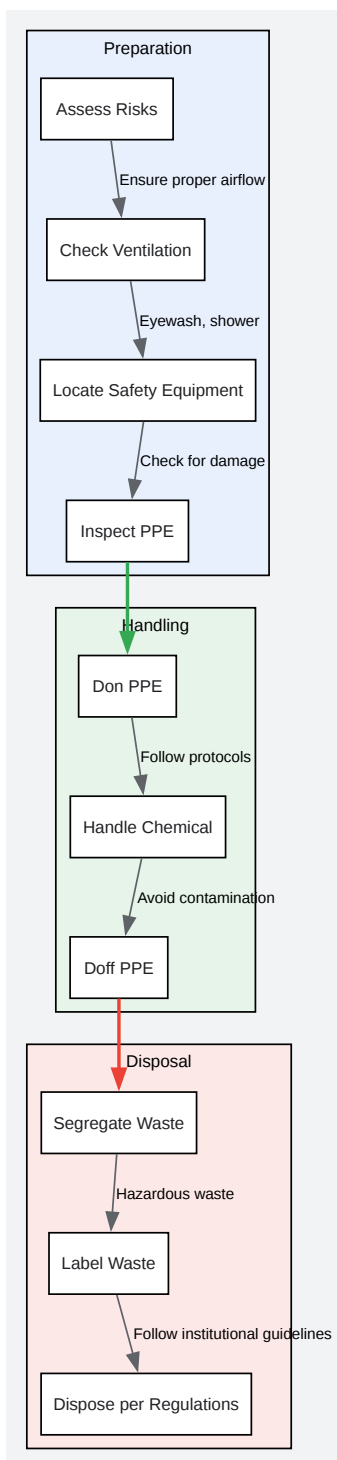
- Put on the laboratory coat or coverall.
- Wear the respirator.
- Put on safety goggles or a face shield.
- Wash and dry hands thoroughly before donning gloves.
- Don the first pair of gloves, ensuring they cover the cuffs of the lab coat.
- If double-gloving, don the second pair of gloves over the first.
- Handling the Compound:
 - Avoid all personal contact with the chemical, including inhalation of dust and contact with skin and eyes.[\[2\]](#)
 - Use dry, clean-up procedures and avoid generating dust.[\[2\]](#)
 - Keep the container tightly closed when not in use and store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[4\]](#)

Disposal Plan:

- Contaminated Materials:
 - Dispose of used gloves, disposable lab coats, and any other contaminated materials as hazardous waste in a designated and properly labeled container.
- Chemical Waste:
 - Dispose of **1,3-Thiazolidine-3-carboximidamide** and its containers as hazardous waste in accordance with local, state, and federal regulations.[\[2\]](#) Do not pour down the drain.
- Spill Response:
 - For minor spills, wear appropriate PPE, cover the spill with an inert absorbent material, and sweep it up into a designated hazardous waste container.

- For major spills, evacuate the area and contact your institution's emergency response team.

Logical Workflow for Safe Handling



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Caption: Workflow for the safe handling and disposal of **1,3-Thiazolidine-3-carboximidamide**.

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